

"Volvalerenal E" physical and chemical characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Volvalerenal E

Cat. No.: B14033956

[Get Quote](#)

Volvalerenal E: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Volvalerenal E is a germacrane-type sesquiterpenoid isolated from the roots of *Valeriana officinalis* var. *latifolia*. This document provides a detailed overview of its physical and chemical characteristics, incorporating data from scientific literature and commercial sources. It includes tabulated summaries of its properties, detailed experimental protocols for its isolation and characterization, and a discussion of its potential biological significance.

Introduction

Volvalerenal E belongs to a class of sesquiterpenoids derived from *Valeriana officinalis*, a plant with a long history of use in traditional medicine. The chemical investigation of this plant has led to the isolation of numerous bioactive compounds, including iridoids and sesquiterpenoids, which are of interest to the scientific and pharmaceutical communities for their potential therapeutic applications. This guide focuses specifically on the technical details of **Volvalerenal E**, providing a resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

The physical and chemical properties of **Volvalerenal E** are summarized in the tables below. These data are compiled from both commercial suppliers and the primary scientific literature.

General and Chemical Properties

Property	Value	Source
Chemical Name	Volvalerenal E	[1]
IUPAC Name	[(1R,4Z,8E,10R)-8-formyl-11,11-dimethyl-4-bicyclo[8.1.0]undeca-4,8-dienyl]methyl acetate	N/A
CAS Number	1247014-33-0	[1]
Molecular Formula	C ₁₇ H ₂₄ O ₃	[2][3]
Molecular Weight	276.37 g/mol	[2][3]
Appearance	Colorless oil	[2][3]

Spectroscopic Data

Spectroscopic Data	Value	Source
¹ H NMR (CDCl ₃ , 400 MHz)	See Table 2.2.1	[2][3]
¹³ C NMR (CDCl ₃ , 100 MHz)	See Table 2.2.2	[2][3]
High-Resolution ESI-MS	m/z 299.1622 [M+Na] ⁺ (Calcd. for C ₁₇ H ₂₄ O ₃ Na, 299.1623)	[2][3]
Optical Rotation	[α] ²⁵ D +18.5 (c 0.23, CHCl ₃)	[2][3]

Position	δ (ppm)	Multiplicity	J (Hz)
1	2.15	m	
2 α	1.85	m	
2 β	1.50	m	
3	2.30	m	
5	5.25	d	9.6
6 α	2.20	m	
6 β	2.05	m	
7	2.60	m	
9	6.60	d	
10	1.95	m	
12	9.40	s	
13	4.60	s	
14	1.05	s	
15	1.10	s	
OAc	2.08	s	

Position	δ (ppm)	Type
1	39.5	CH
2	26.5	CH ₂
3	39.0	CH
4	129.0	C
5	124.5	CH
6	25.0	CH ₂
7	48.0	CH
8	155.0	C
9	140.0	CH
10	28.0	CH
11	34.0	C
12	192.0	CH
13	68.0	CH ₂
14	24.0	CH ₃
15	17.0	CH ₃
OAc	171.0	C
OAc	21.0	CH ₃

Experimental Protocols

The following protocols are based on the methods described by Wang et al. (2010) for the isolation and characterization of germacrane-type sesquiterpenoids from *Valeriana officinalis* var. *latifolia*.^{[2][3]}

Isolation and Purification of Volvalerenal E

Plant Material: The roots of *Valeriana officinalis* var. *latifolia* were collected and air-dried.

Extraction:

- The dried and powdered roots (5 kg) were extracted three times with 95% ethanol (EtOH) at room temperature.
- The combined extracts were concentrated under reduced pressure to yield a crude extract.
- The crude extract was suspended in water and partitioned successively with petroleum ether, chloroform (CHCl_3), and ethyl acetate (EtOAc).

Chromatographic Separation:

- The CHCl_3 extract (150 g) was subjected to column chromatography over silica gel (200-300 mesh).
- Elution was performed with a gradient of petroleum ether and acetone (from 50:1 to 0:1, v/v) to yield several fractions.
- Fraction X (eluted with petroleum ether-acetone 20:1) was further purified by repeated column chromatography on silica gel with a petroleum ether-EtOAc gradient (from 30:1 to 5:1).
- Subsequent purification was carried out using preparative High-Performance Liquid Chromatography (HPLC) on an Agilent 1100 system with a Zorbax SB-C18 column (9.4 x 250 mm, 5 μm).
- The mobile phase for HPLC was a gradient of methanol (MeOH) and water (H_2O) (from 60% to 80% MeOH over 30 minutes) at a flow rate of 2 mL/min, with UV detection at 210 nm.
- **Volvalerenal E** was isolated as a colorless oil.

Structure Elucidation

Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR): ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a Bruker DRX-400 spectrometer in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as the internal standard.

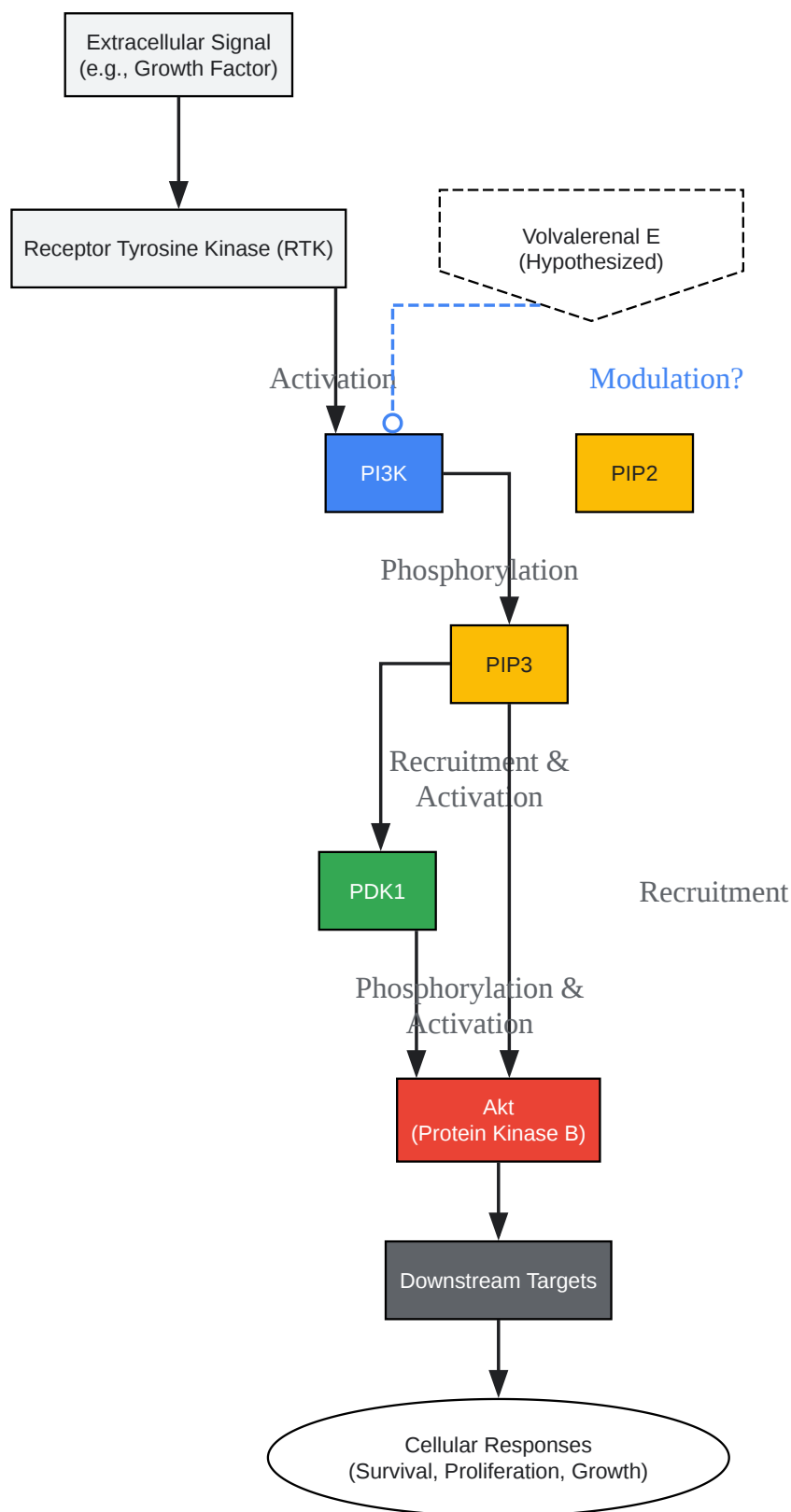
- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a VG AutoSpec-3000 spectrometer.
- Optical Rotation: Optical rotations were measured on a Horiba SEPA-300 polarimeter.

Biological Activity and Signaling Pathways

While specific biological activities for **Volvalerenal E** have not been extensively reported, related compounds from Valeriana species exhibit a range of pharmacological effects, including anti-inflammatory, neuroprotective, and cytotoxic activities. An iridoid-rich fraction from a related species, Valeriana jatamansi, has been shown to promote axonal regeneration and motor functional recovery after spinal cord injury through the activation of the PI3K/Akt signaling pathway.

Potential Signaling Pathway: PI3K/Akt

The PI3K/Akt signaling pathway is a crucial regulator of cell survival, proliferation, and growth. Its activation is initiated by various extracellular signals, leading to a cascade of intracellular events. A simplified representation of this pathway is provided below. Further research is required to determine if **Volvalerenal E** directly modulates this pathway.



[Click to download full resolution via product page](#)

Caption: Hypothesized modulation of the PI3K/Akt signaling pathway by **Volvalerenal E**.

Conclusion

Volvalerenal E is a well-characterized sesquiterpenoid from *Valeriana officinalis* var. *latifolia*. This guide provides the foundational chemical and physical data, along with detailed experimental protocols, to support further research into its properties and potential applications. While its specific biological activities and mechanisms of action are yet to be fully elucidated, the known bioactivities of related compounds suggest that **Volvalerenal E** may be a valuable subject for future pharmacological investigation, particularly in the context of neuroprotective and anti-inflammatory research. The provided information serves as a comprehensive resource to facilitate these future studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Germacrane-type sesquiterpenoids from the roots of *Valeriana officinalis* var. *latifolia* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Volvalerenal E" physical and chemical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14033956#volvalerenal-e-physical-and-chemical-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com